

Brefeldin A mechanism of action

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Compound Focus: Brefeldin A

CAS No.: 20350-15-6

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Experimental Insights

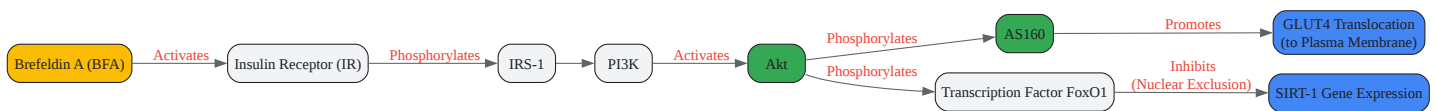
To effectively study BFA's mechanism, specific experimental protocols and models are required. The table below outlines key methodologies cited in the literature.

Research Focus	Experimental Model	Detailed Methodology & Conditions
Studying Signaling Activation	Differentiated 3T3-L1 adipocytes [1]	1. Serum Starvation: 4 hours to reduce background signaling. 2. Inhibitor Pre-treatment: 1 hour with PI3K inhibitor (e.g., 1 μ M Wortmannin) or Akt inhibitors (e.g., MK2206, Perifosine). 3. BFA Treatment: 30 minutes at 5 μ g/mL. 4. Readout: Western blot for p-Akt(Ser473), p-AS160(Thr642/Ser588). Investigating Anticancer & Pro-apoptotic Effects
HepG2 hepatocellular carcinoma cells [2]		1. Treatment: BFA alone (0.25 mg/L) or in combination with Tunicamycin (TM, 1 mg/L) for 24 hours. 2. Viability Assay: MTT assay. 3. Apoptosis Detection: Flow cytometry and Acridine Orange staining. 4. ER Stress Measurement: Western blot/qRT-PCR for BiP, p-PERK, p-eIF2 α , ATF4, CHOP, caspase-3, and PARP-1. Analyzing Fungal Adaptation
<i>Candida albicans</i> SC5314 [3]		1. Adaptation: Grow in YPD broth with sub-inhibitory (4 μ g/mL) or inhibitory (32 μ g/mL) BFA. 2. Spot Assay: 10-fold serial dilutions spotted on YPD plates with/without BFA. Incubate at 37°C for 2 days. 3. Genomic Instability: Daily passaging in drug-free YPD broth for 10 passages, followed by testing for BFA tolerance loss.

Mechanism of Action Visualizations

The following diagrams illustrate the primary and secondary mechanisms of **Brefeldin A**.

BFA inhibits Arf GEFs, preventing COP-I recruitment and vesicle transport, leading to ER stress and apoptosis.



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BFA activates insulin signaling pathway components, promoting GLUT4 translocation and modulating gene expression.

Research Implications & Future Directions

- **Multi-Target Effects:** BFA's ability to activate the insulin pathway demonstrates it has multiple intracellular targets beyond GEFs [1]. Phenotypes observed in experiments are likely multi-component responses.
- **Therapeutic Potential:** BFA induces apoptosis in cancer cells like HepG2, and this effect can be synergistically enhanced with other ER stress inducers like Tunicamycin [2].
- **Drug Resistance Mechanisms:** Studies in *Candida albicans* show that aneuploidy is a key, reversible adaptation mechanism to BFA [3]. This highlights the role of genome plasticity in drug resistance.

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References

1. Novel effects of Brefeldin A (BFA) in signaling through the ... [pmc.ncbi.nlm.nih.gov]
2. Combination of brefeldin A and tunicamycin induces ... [sciencedirect.com]
3. Aneuploidy enables adaptation to brefeldin A in Candida ... [frontiersin.org]

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